

Unveiling 2-(2-Isopropyl-5-methylphenoxy)acetic Acid for Research Applications

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Compound of Interest

Compound Name: 2-(2-Isopropyl-5-methylphenoxy)acetic acid

Cat. No.: B182958

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For researchers, scientists, and drug development professionals seeking to procure **2-(2-Isopropyl-5-methylphenoxy)acetic acid** for investigational purposes, a variety of reputable chemical suppliers offer this compound. This document provides a comprehensive overview of available suppliers, potential research applications based on related compounds, and generalized experimental protocols that can be adapted for its study.

Procurement of 2-(2-Isopropyl-5-methylphenoxy)acetic Acid

This chemical compound, identified by the CAS Number 5333-40-4, is available from several well-established suppliers catering to the research and development community. Purity levels are typically high, ensuring the reliability of experimental outcomes.

Supplier	Available Quantities	Purity	Catalog Number
Lab Pro Inc.	1g	Min. 98.0% (GC,T)	I1014-1G[1]
Matrix Scientific	Inquire for details	Not specified	097135[2]
TCI America (via Fisher Scientific)	1g, 5g	≥98.0% (GC,T)	I10141G, I10145G[3]
P&S Chemicals	Inquire for details	Not specified	Not specified[4]
Sigma-Aldrich	Inquire for details	98%	AMBH97BA0284
Laibo Chem (via Orion Cientific)	250mg, 1g, 5g, 25g	Not specified	LB445487BR, LB445488BR, LB445489BR, LB445490BR[5][6]

Application Notes: Exploring Potential Research Avenues

While direct research applications of **2-(2-Isopropyl-5-methylphenoxy)acetic acid** are not extensively documented in publicly available literature, the structural motif of phenoxyacetic acid and its derivatives suggests several promising areas of investigation, particularly in the realm of antimicrobial and metabolic research.

Antimicrobial Research

Derivatives of **2-(2-Isopropyl-5-methylphenoxy)acetic acid** have been synthesized and evaluated for their potential as antimicrobial agents. A study on novel 2-(2'-Isopropyl-5'-methylphenoxy)acetyl amino acids and dipeptides, which use the title compound as a starting material, demonstrated antibacterial and antifungal activities. This suggests that **2-(2-Isopropyl-5-methylphenoxy)acetic acid** itself could serve as a valuable scaffold or starting material in the development of new antimicrobial drugs. Researchers could explore its intrinsic activity against a panel of pathogenic bacteria and fungi.

Metabolic Disease Research

Phenoxyacetic acid derivatives are structurally related to a class of drugs known as fibrates, which are agonists of the Peroxisome Proliferator-Activated Receptors (PPARs). PPARs are key regulators of lipid and glucose metabolism, making them important targets in the treatment of dyslipidemia and type 2 diabetes. Although no direct studies link **2-(2-Isopropyl-5-methylphenoxy)acetic acid** to PPAR activation, its structural similarity to known PPAR agonists warrants investigation into its potential effects on these nuclear receptors and its utility in metabolic disease research.

Experimental Protocols

The following are generalized protocols that can be adapted for the investigation of **2-(2-Isopropyl-5-methylphenoxy)acetic acid**.

Protocol 1: In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol is a standard method to determine the Minimum Inhibitory Concentration (MIC) of a compound against microbial strains.

Materials:

- **2-(2-Isopropyl-5-methylphenoxy)acetic acid**
- Bacterial or fungal strains of interest
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates
- Spectrophotometer or plate reader

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **2-(2-Isopropyl-5-methylphenoxy)acetic acid** in a suitable solvent (e.g., DMSO).
- **Serial Dilutions:** Perform serial two-fold dilutions of the stock solution in the appropriate broth medium in the wells of a 96-well plate to achieve a range of concentrations.

- **Inoculum Preparation:** Prepare a standardized inoculum of the microbial strain as per CLSI guidelines.
- **Inoculation:** Add the microbial inoculum to each well of the microtiter plate. Include a positive control (microbes in broth without the compound) and a negative control (broth only).
- **Incubation:** Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 35°C for 24-48 hours for fungi).
- **MIC Determination:** The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism. This can be determined visually or by measuring the optical density at 600 nm.

Protocol 2: PPAR Agonist Activity Screening (Luciferase Reporter Assay)

This protocol can be used to screen for the compound's ability to activate PPARs.

Materials:

- **2-(2-Isopropyl-5-methylphenoxy)acetic acid**
- Cell line expressing a specific PPAR isoform (e.g., PPAR α , PPAR γ) and a luciferase reporter gene under the control of a PPAR-responsive element (PPRE).
- Cell culture medium and reagents
- Luciferase assay system
- Luminometer

Procedure:

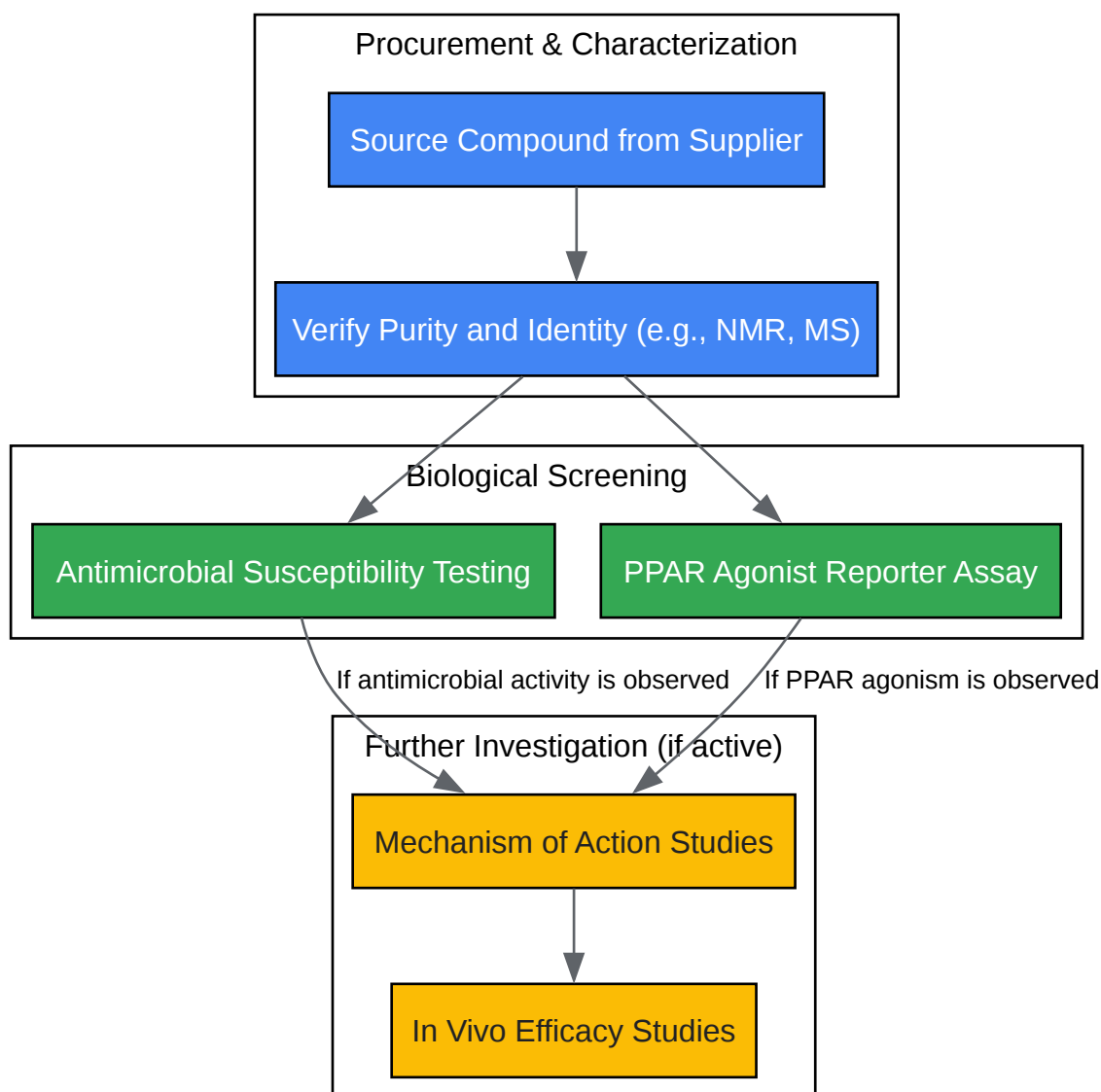
- **Cell Seeding:** Seed the reporter cell line in a 96-well plate and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **2-(2-Isopropyl-5-methylphenoxy)acetic acid**. Include a vehicle control (e.g., DMSO) and a positive control

(a known PPAR agonist).

- Incubation: Incubate the cells for a sufficient period (e.g., 18-24 hours) to allow for gene expression.
- Luciferase Assay: Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's instructions for the luciferase assay system.
- Data Analysis: An increase in luciferase activity compared to the vehicle control indicates PPAR activation.

Logical Workflow for Investigating 2-(2-Isopropyl-5-methylphenoxy)acetic Acid

The following diagram illustrates a logical workflow for the initial investigation of this compound.

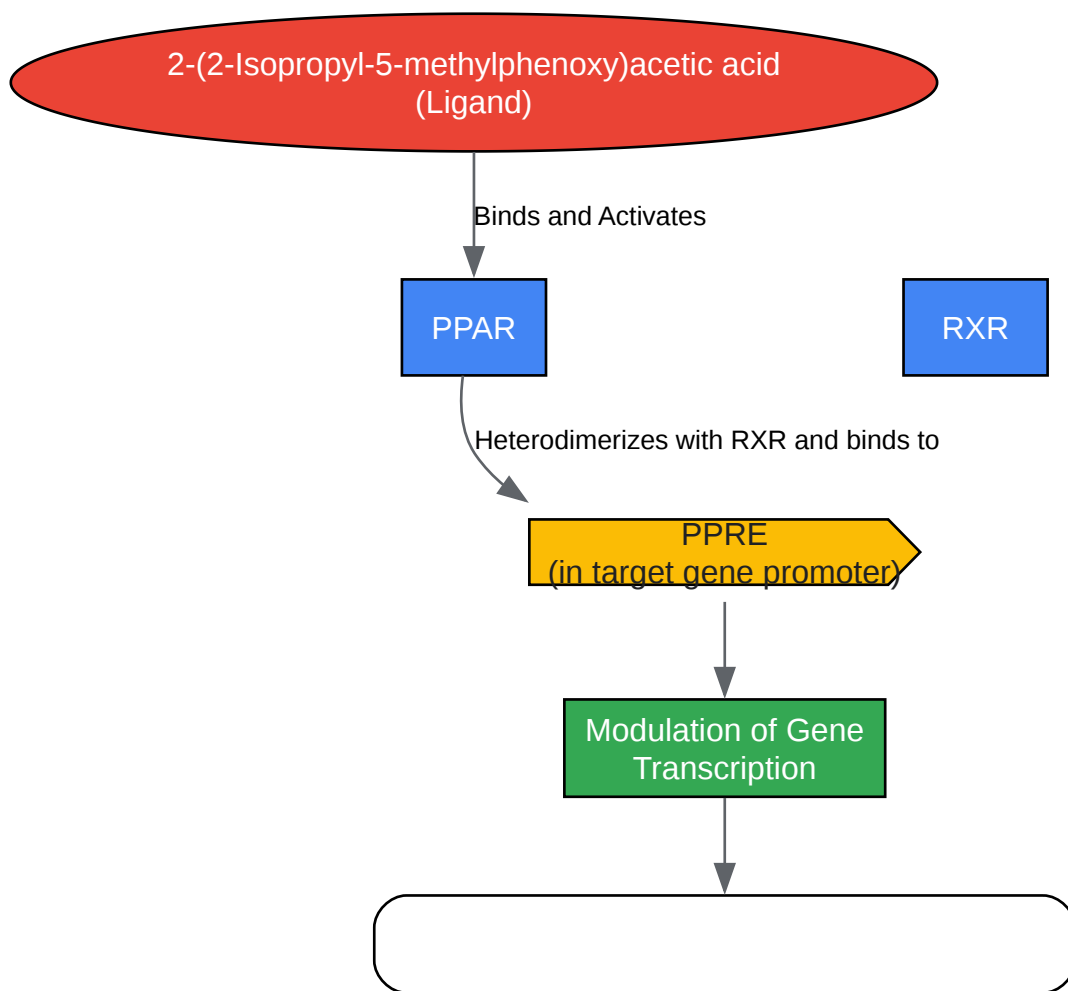


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Figure 1. A logical workflow for the initial research and development stages of **2-(2-Isopropyl-5-methylphenoxy)acetic acid**.

Potential Signaling Pathway Involvement

Should **2-(2-Isopropyl-5-methylphenoxy)acetic acid** be identified as a PPAR agonist, it would likely modulate the expression of genes involved in lipid and glucose metabolism. The diagram below illustrates a simplified PPAR signaling pathway.



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Figure 2. A simplified diagram of the Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathway, a potential target for **2-(2-Isopropyl-5-methylphenoxy)acetic acid**.

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